

# p-(Phenylthio)benzyl Alcohol (CAS: 6317-56-2): A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: *p*-(Phenylthio)benzyl alcohol

Cat. No.: B119508

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## Abstract

This technical guide provides an in-depth overview of **p-(Phenylthio)benzyl alcohol** (CAS: 6317-56-2), a key intermediate and known impurity in the synthesis of the antifungal agent Fenticonazole Nitrate.[1][2] This document consolidates available data on its chemical and physical properties, outlines a probable synthetic route with a detailed experimental protocol, and discusses its known applications and safety considerations. Spectroscopic data, based on closely related compounds, are presented to aid in characterization. This guide is intended to be a valuable resource for professionals in organic synthesis, medicinal chemistry, and drug development.

## Chemical and Physical Properties

**p-(Phenylthio)benzyl alcohol** is a pale beige solid organic compound.[3] It is characterized by the presence of a phenylthio (-S-Ph) group and a hydroxymethyl (-CH<sub>2</sub>OH) group attached to a central benzene ring in a para configuration.

Table 1: Chemical and Physical Properties of **p-(Phenylthio)benzyl alcohol**

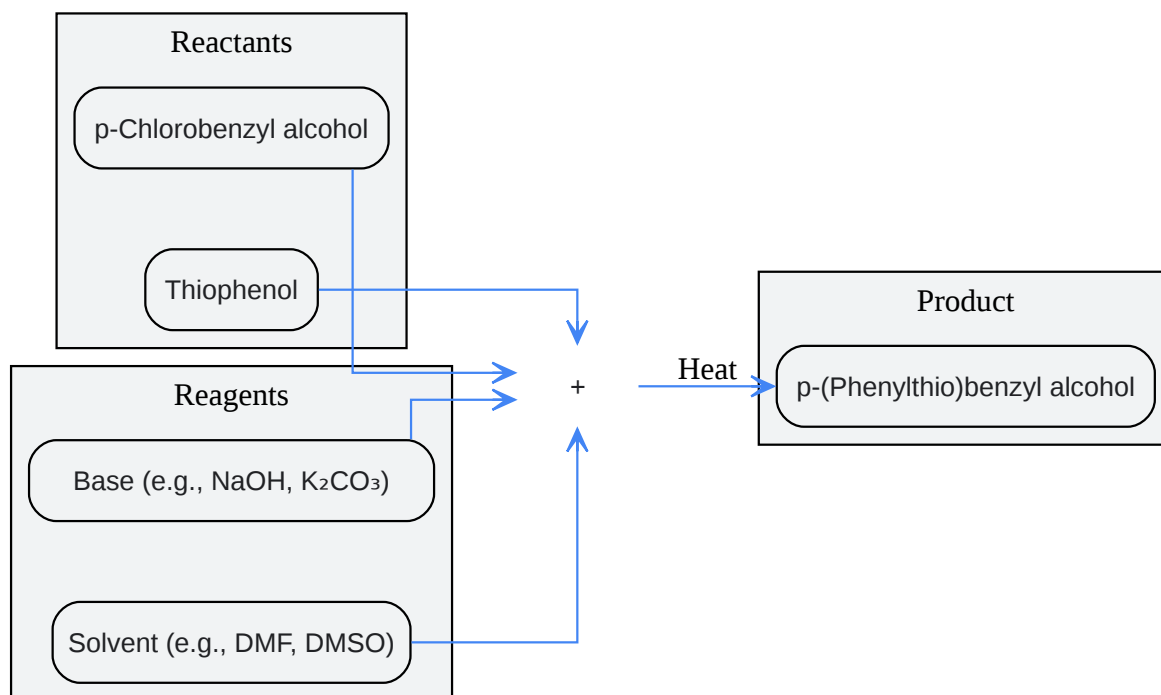
Property	Value	Source(s)
CAS Number	6317-56-2	[4]
Molecular Formula	C <sub>13</sub> H <sub>12</sub> OS	[4]
Molecular Weight	216.30 g/mol	[4]
Appearance	Pale beige solid	[3]
Melting Point	46-48 °C	[3]
Boiling Point	390.2 °C at 760 mmHg (Predicted)	[3]
Density	1.21 g/cm <sup>3</sup> (Predicted)	[3]
Solubility	Sparingly soluble in water.[5] Slightly soluble in DMSO and methanol.[1]	[1][5]
pKa	14.26 ± 0.10 (Predicted)	[5]
Storage Temperature	-20°C, in a dry and sealed environment.	[5]

## Synthesis of p-(Phenylthio)benzyl alcohol

While a specific, detailed experimental protocol for the synthesis of **p-(Phenylthio)benzyl alcohol** is not readily available in published literature, a plausible and commonly employed method is the nucleophilic substitution reaction between a p-halobenzyl alcohol or its derivative and thiophenol. The following protocol is a representative procedure based on general principles of organic synthesis and information regarding the synthesis of related aryl thioethers.[6][7][8]

## Experimental Protocol: Synthesis via Nucleophilic Aromatic Substitution

Reaction Scheme:



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Caption: Synthesis of **p-(Phenylthio)benzyl alcohol**.

Materials:

- p-Chlorobenzyl alcohol
- Thiophenol
- Sodium hydroxide (NaOH) or Potassium carbonate (K<sub>2</sub>CO<sub>3</sub>)
- Dimethylformamide (DMF) or Dimethyl sulfoxide (DMSO)
- Diethyl ether
- Saturated aqueous sodium bicarbonate solution
- Brine

- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ ) or sodium sulfate ( $\text{Na}_2\text{SO}_4$ )

#### Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve p-chlorobenzyl alcohol (1.0 eq) in a suitable polar aprotic solvent such as DMF or DMSO.
- **Addition of Base:** Add a base such as sodium hydroxide (1.1 eq) or potassium carbonate (1.5 eq) to the solution and stir for 15-20 minutes at room temperature.
- **Addition of Thiophenol:** Slowly add thiophenol (1.05 eq) to the reaction mixture.
- **Reaction:** Heat the mixture to 80-100 °C and monitor the reaction progress by thin-layer chromatography (TLC).
- **Workup:** Once the reaction is complete, cool the mixture to room temperature and pour it into water. Extract the aqueous layer with diethyl ether (3 x 50 mL).
- **Washing:** Combine the organic extracts and wash sequentially with water, saturated aqueous sodium bicarbonate solution, and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous  $\text{MgSO}_4$  or  $\text{Na}_2\text{SO}_4$ , filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- **Purification:** Purify the crude product by column chromatography on silica gel using a mixture of hexane and ethyl acetate as the eluent to afford pure **p-(phenylthio)benzyl alcohol**.

## Spectroscopic Data (Expected)

Due to the lack of publicly available spectra for **p-(Phenylthio)benzyl alcohol**, the following tables provide expected chemical shifts and characteristic peaks based on the analysis of structurally similar compounds.<sup>[9][10][11]</sup>

Table 2: Expected  $^1\text{H}$  NMR Spectral Data ( $\text{CDCl}_3$ , 400 MHz)

Chemical Shift ( $\delta$ , ppm)	Multiplicity	Integration	Assignment
~7.40 - 7.20	m	9H	Aromatic protons
~4.65	s	2H	-CH <sub>2</sub> OH
~1.90	s	1H	-OH

Table 3: Expected <sup>13</sup>C NMR Spectral Data (CDCl<sub>3</sub>, 100 MHz)

Chemical Shift ( $\delta$ , ppm)	Assignment
~140 - 125	Aromatic carbons
~64	-CH <sub>2</sub> OH

Table 4: Expected IR Spectral Data

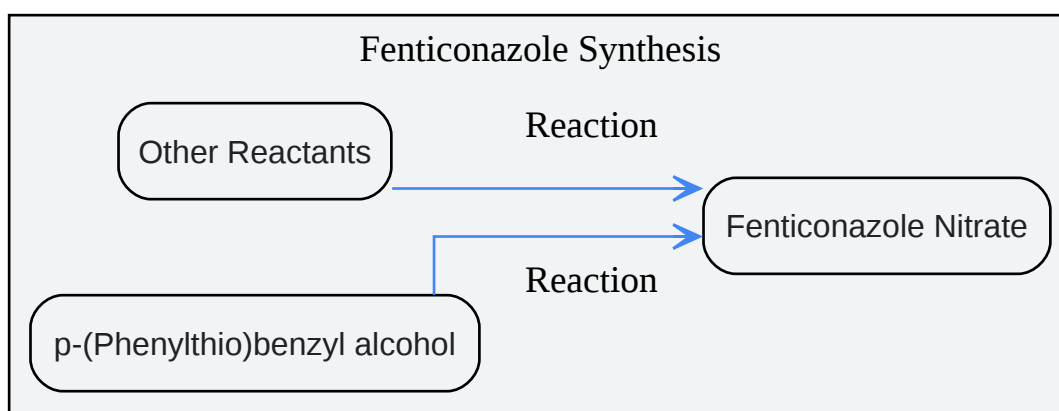
Wavenumber (cm <sup>-1</sup> )	Functional Group
3400 - 3200 (broad)	O-H stretch
3100 - 3000	Aromatic C-H stretch
~1580, 1480, 1440	Aromatic C=C stretch
~1015	C-O stretch
~740, 690	C-S stretch and aromatic C-H bend

Table 5: Expected Mass Spectrometry Data (Electron Ionization)

m/z	Fragmentation
216	[M] <sup>+</sup> (Molecular ion)
199	[M - OH] <sup>+</sup>
187	[M - CH <sub>2</sub> OH] <sup>+</sup>
109	[C <sub>6</sub> H <sub>5</sub> S] <sup>+</sup>
77	[C <sub>6</sub> H <sub>5</sub> ] <sup>+</sup>

## Applications and Biological Relevance

The primary documented application of **p-(phenylthio)benzyl alcohol** is as a crucial intermediate in the synthesis of Fenticonazole nitrate, a broad-spectrum antifungal agent.<sup>[1][2]</sup> Fenticonazole is used in the treatment of various fungal infections.<sup>[5]</sup>



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Caption: Role in Fenticonazole Synthesis.

As an impurity in the final pharmaceutical product, its presence and concentration are critical quality attributes that need to be monitored and controlled during the manufacturing process. There is limited direct information on the specific biological activity of **p-(phenylthio)benzyl alcohol** itself. However, the structurally related benzyl alcohol is known to have antiseptic properties.

## Safety and Handling

Based on available GHS classifications, **p-(phenylthio)benzyl alcohol** should be handled with care in a well-ventilated laboratory setting.<sup>[4]</sup> Standard personal protective equipment, including safety goggles, gloves, and a lab coat, should be worn.

GHS Hazard Statements:<sup>[4]</sup>

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary Statements:<sup>[12]</sup>

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

## Conclusion

**p-(Phenylthio)benzyl alcohol** is a significant compound in the field of pharmaceutical synthesis, primarily due to its role as a key building block for Fenticonazole. This guide provides a consolidated resource of its known properties, a likely synthetic pathway, and expected analytical data. Further research into its specific biological activities and the development of optimized, documented synthetic procedures would be beneficial for the scientific community.

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